

Technical Support Center: Tilpisertib Fosmecarbil TFA

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Compound of Interest

Compound Name: *Tilpisertib fosmecarbil tfa*

Cat. No.: *B15579698*

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **Tilpisertib fosmecarbil TFA**.

Frequently Asked Questions (FAQs)

What is **Tilpisertib fosmecarbil TFA**?

Tilpisertib fosmecarbil TFA is the trifluoroacetic acid (TFA) salt form of Tilpisertib. It is an inhibitor of serine/threonine kinase with anti-inflammatory activity.^[1] The compound is also known by its former name, GS-5290, and is under investigation for the treatment of moderately to severely active ulcerative colitis.^{[2][3][4]}

What are the primary uses of **Tilpisertib fosmecarbil TFA** in a research setting?

In a research context, **Tilpisertib fosmecarbil TFA** is primarily used for in vitro and in vivo studies investigating its mechanism of action as a serine/threonine kinase inhibitor and its potential therapeutic effects related to inflammation.

What are the shipping conditions for this compound?

Tilpisertib fosmecarbil TFA is typically shipped at room temperature in the continental US, though conditions may vary for other locations.^[1]

Storage and Stability

Proper storage is critical to maintain the integrity and activity of **Tilpisertib fosmecarbil TFA**. Below is a summary of recommended storage conditions for both the solid compound and prepared stock solutions.

Form	Storage Temperature	Duration	Special Conditions
Solid Compound	Room Temperature	Varies	Store in a dry place, away from moisture.
Stock Solution	-80°C	6 months	Sealed storage, protected from moisture. ^[1]
Stock Solution	-20°C	1 month	Sealed storage, protected from moisture. ^[1]

Experimental Protocols

Preparation of a Stock Solution

The following protocol outlines the preparation of a stock solution of **Tilpisertib fosmecarbil TFA**. The choice of solvent will depend on the specific experimental requirements.

Materials:

- **Tilpisertib fosmecarbil TFA** solid
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80

- Saline (0.9% sodium chloride)
- 20% SBE- β -CD in Saline
- Corn Oil
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Solvent Selection: Choose an appropriate solvent system based on the desired final concentration and vehicle for your experiment. Several protocols have been established to achieve a concentration of at least 2.5 mg/mL (2.90 mM).[1]
 - Protocol 1 (Aqueous Formulation): 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. [1]
 - Protocol 2 (Cyclodextrin Formulation): 10% DMSO, 90% (20% SBE- β -CD in Saline).[1]
 - Protocol 3 (Oil-based Formulation): 10% DMSO, 90% Corn Oil.[1]
- Reconstitution:
 - Begin by dissolving **Tilpisertib fosmecarbil TFA** in DMSO to create an initial concentrated stock. For example, to prepare a 25 mg/mL stock in DMSO.
 - Add the remaining solvents sequentially as specified in the chosen protocol. For instance, in Protocol 1, after dissolving in DMSO, add PEG300 and mix thoroughly. Then, add Tween-80 and mix again, followed by the final addition of saline.[1]
- Ensuring Dissolution: If precipitation or phase separation is observed during preparation, gentle heating and/or sonication can be used to facilitate complete dissolution.[1]
- Aliquoting and Storage: Once a clear solution is obtained, aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -80°C for up to 6

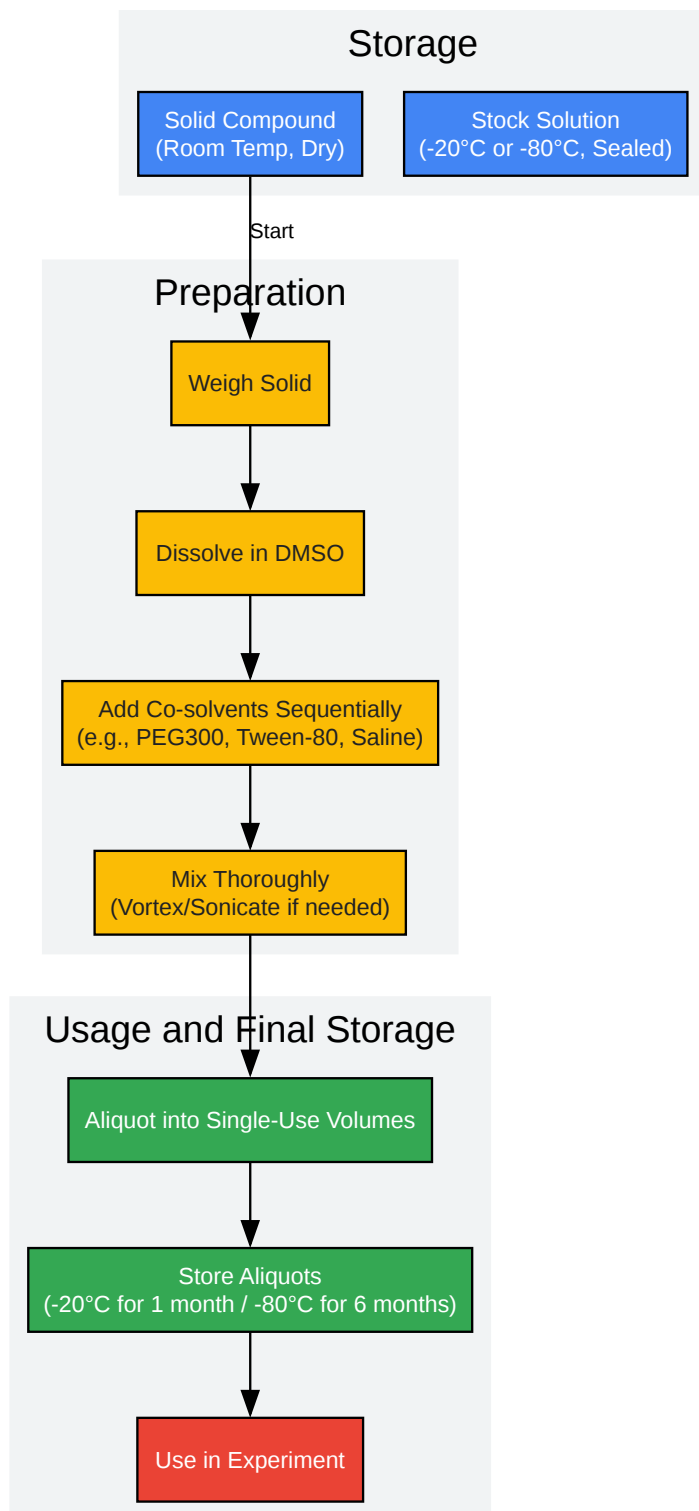
months or at -20°C for up to 1 month.^[1] Ensure the storage containers are sealed tightly to protect from moisture.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon adding aqueous buffer	The compound has limited solubility in aqueous solutions. The final concentration of the organic solvent (e.g., DMSO) may be too low.	Use a formulation with solubilizing agents like PEG300, Tween-80, or cyclodextrins (SBE-β-CD) as outlined in the experimental protocols. ^[1] Ensure the order of solvent addition is followed correctly. Gentle warming or sonication may also help redissolve the precipitate. ^[1]
Inconsistent experimental results	Degradation of the compound due to improper storage or multiple freeze-thaw cycles. Inaccurate concentration of the stock solution.	Prepare fresh stock solutions and aliquot them into single-use volumes to avoid repeated freezing and thawing. ^[1] Always use a freshly thawed aliquot for each experiment. Re-verify the calculations for the stock solution concentration.
Phase separation in the final solution	Immiscibility of the solvents at the prepared ratios.	Ensure thorough mixing, including vortexing, after the addition of each solvent. The use of surfactants like Tween-80 is intended to prevent this. ^[1] If the issue persists, consider preparing the solution fresh before each use.

Visualized Workflow for Storage and Handling

Workflow for Tilpisertib Fosmecarbil TFA Handling



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Caption: Logical workflow for the proper storage and handling of **Tilpisertib fosmecarbil TFA**.

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